

4-Chloro-3-sulfamoylbenzoyl chloride chemical structure and IUPAC name

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<i>Compound of Interest</i>	
Compound Name:	4-Chloro-3-sulfamoylbenzoyl chloride
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An In-Depth Technical Guide to 4-Chloro-3-sulfamoylbenzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Chloro-3-sulfamoylbenzoyl chloride**, a key intermediate in the synthesis of various pharmaceuticals.^[1] The document covers its chemical identity, physicochemical properties, and detailed experimental protocols for its synthesis.

Chemical Structure and IUPAC Name

4-Chloro-3-sulfamoylbenzoyl chloride is an organic compound characterized by a benzene ring substituted with a chlorine atom at the 4-position, a sulfamoyl group at the 3-position, and a benzoyl chloride functional group.^[1]

IUPAC Name: 3-(Aminosulfonyl)-4-chlorobenzoyl chloride^{[2][3]}

Chemical Structure:

Physicochemical Properties

The following table summarizes the key quantitative data for **4-Chloro-3-sulfamoylbenzoyl chloride**.

Property	Value	Reference
Molecular Formula	C ₇ H ₅ Cl ₂ NO ₃ S	[1][4][5]
Molecular Weight	254.09 g/mol	[1][6]
CAS Number	70049-77-3	[1][5][7]
Melting Point	158-160 °C	[1][3][4]
Boiling Point	424.6 °C at 760 mmHg	[1][4][8]
Density	1.621 g/cm ³	[1][7][8]
Flash Point	210.6 °C	[1][3][4]
Vapor Pressure	2.04E-07 mmHg at 25°C	[1]
Refractive Index	1.599	[1][3][4]
Solubility	Slightly soluble in Acetonitrile and DMSO	[1][7]
Storage Temperature	Refrigerator, under inert atmosphere	[1][7]
Stability	Moisture Sensitive	[1]

Experimental Protocols: Synthesis of 4-Chloro-3-sulfamoylbenzoyl chloride

The synthesis of **4-Chloro-3-sulfamoylbenzoyl chloride** is a multi-step process that begins with p-chlorobenzoic acid.[8] The primary stages involve chlorosulfonation, amination, and finally, acylation to yield the desired product.[8][9]

Step 1: Synthesis of 4-Chloro-3-(chlorosulfonyl)benzoic Acid[8][9]

- In a suitable reactor, add chlorosulfonic acid.[9]

- Gradually add p-chlorobenzoic acid to the reactor while maintaining the temperature below 40°C.[9]
- After the addition is complete, heat the mixture to 130°C and maintain this temperature for approximately 4 hours.[8][9]
- Cool the reaction mixture to room temperature.[8][9]
- Pour the mixture into a mixture of ice and water to precipitate the product.[8][9]
- Filter the crude product and wash with cold water to remove residual chlorosulfonic acid.[9]
- Dry the resulting white solid, 4-chloro-3-(chlorosulfonyl)benzoic acid, under a vacuum.[8]

Step 2: Synthesis of 4-Chloro-3-sulfamoylbenzoic Acid[8][9]

- In a separate reactor, add concentrated ammonia water and cool to below 5°C.[8]
- Slowly add the dried 4-chloro-3-(chlorosulfonyl)benzoic acid from the previous step, ensuring the temperature does not exceed 30°C.[8][9]
- Stir the reaction mixture at 30°C for 3 hours.[8][9]
- Heat the mixture to 60°C and add activated carbon for decolorization, stirring for 30 minutes. [8][9]
- Cool the mixture and filter to remove the activated carbon.[8][9]
- Adjust the pH of the filtrate to 2 with hydrochloric acid to precipitate a white solid.[8][9]
- Filter and dry the solid to obtain 4-chloro-3-sulfamoylbenzoic acid.[8]

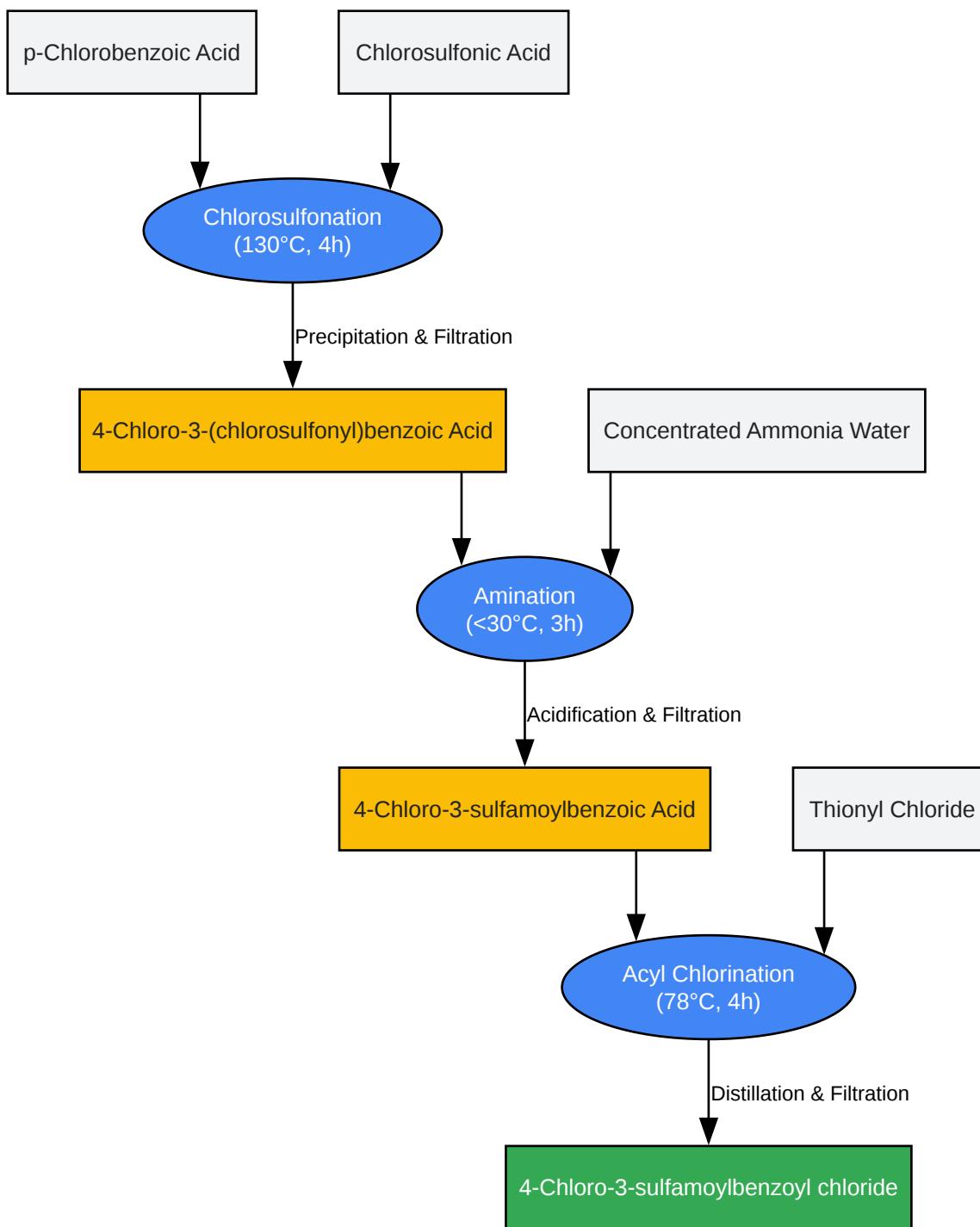
Step 3: Synthesis of **4-Chloro-3-sulfamoylbenzoyl chloride**[8]

- In a reactor, add thionyl chloride and 4-chloro-3-sulfamoylbenzoic acid.[8] The optimal molar ratio of 4-chloro-3-sulfamoylbenzoic acid to thionyl chloride is 1:20.[8]
- Heat the mixture to approximately 75-78°C and reflux for about 4 hours.[8]

- After the reaction is complete, remove the excess thionyl chloride by distillation.[8]
- Cool the mixture to room temperature and add toluene.[8]
- Stir for 1 hour, then filter and dry the resulting white solid to obtain **4-chloro-3-sulfamoylbenzoyl chloride**.[8] The yield under these conditions is reported to be 97.81% with a purity of 95.79%. [8]

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **4-Chloro-3-sulfamoylbenzoyl chloride**.



Caption: Synthesis pathway of **4-Chloro-3-sulfamoylbenzoyl chloride**.

Applications

4-Chloro-3-sulfamoylbenzoyl chloride is a crucial intermediate in the pharmaceutical industry.^[1] It is notably used in the synthesis of Indapamide, a diuretic and antihypertensive drug used to treat high blood pressure.^{[1][6][7]} Its role facilitates the development of essential medications for managing hypertension and related cardiovascular conditions.^[1]

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